

How to control for confounding variables with KS-502

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: KS 502

Cat. No.: B1673850

[Get Quote](#)

Technical Support Center: KS-502

A thorough search for the research compound "KS-502" did not yield any specific drug or molecule used in experimental research under this designation. The identifier "KS-502" is associated with several commercial products, none of which are relevant to biomedical research or drug development. These include:

- **IMET KS 502:** A semi-automatic, double-column band saw designed for cutting pipes, profiles, and beams.[\[1\]](#)[\[2\]](#)
- **K&S 502:** A type of spring-tempered steel music wire.[\[3\]](#)
- **GKS-502:** A metric standard test probe for in-circuit and function tests.[\[4\]](#)
- **Pill Imprints:** Pills with the imprint "502" or "H 502" are identified as Tizanidine Hydrochloride (a muscle relaxant) and Hydroxyzine Hydrochloride (an antihistamine), respectively.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Without a specific biological compound to focus on, creating a technical support center with relevant troubleshooting guides, FAQs, and experimental protocols for controlling confounding variables is not possible.

To provide you with the information you need, please verify the name of the compound. It is possible that "KS-502" may be an internal designation, a misnomer, or an older name for a compound now known by a different identifier.

Once the correct compound name is provided, a comprehensive technical support guide can be developed to address your specific needs regarding confounding variables in your research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. imetsaws.com [imetsaws.com]
- 2. KS 502 – Nordcity Center [nordcity.eu]
- 3. autopartsandstuff.com [autopartsandstuff.com]
- 4. ingun.com [ingun.com]
- 5. drugs.com [drugs.com]
- 6. DailyMed - HYDROXYZINE HYDROCHLORIDE tablet [dailymed.nlm.nih.gov]
- 7. drugs.com [drugs.com]
- To cite this document: BenchChem. [How to control for confounding variables with KS-502]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1673850#how-to-control-for-confounding-variables-with-ks-502>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com